

Methanesulfonic Acid: A Comprehensive Guide to its Solubility in Common Organic Solvents

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Compound of Interest

Compound Name: Methanesulfonic acid

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Methanesulfonic acid (MSA), a strong organic acid with the chemical formula $\text{CH}_3\text{SO}_3\text{H}$, is increasingly favored in various chemical applications due to its efficacy as a catalyst and its more environmentally benign profile compared to traditional mineral acids. Its utility in organic synthesis, particularly in the pharmaceutical industry, is often dictated by its solubility in a range of organic solvents. This technical guide provides an in-depth overview of the solubility of **methanesulfonic acid** in common organic solvents, complete with quantitative data, detailed experimental protocols for solubility determination, and visualizations to aid in understanding solvent selection workflows.

Core Concepts in Solubility

The solubility of a substance is its ability to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution. The principle of "like dissolves like" is a fundamental concept in predicting solubility. Polar solutes tend to dissolve in polar solvents, while non-polar solutes are more soluble in non-polar solvents. **Methanesulfonic acid** is a highly polar molecule due to the presence of the sulfonic acid group ($-\text{SO}_3\text{H}$), which is capable of strong hydrogen bonding. This polarity is the primary determinant of its solubility characteristics in organic media.

Quantitative Solubility Data

The solubility of **methanesulfonic acid** varies significantly across different classes of organic solvents. The following tables summarize the available quantitative and qualitative solubility

data.

Table 1: Solubility of Methanesulfonic Acid in Polar Organic Solvents

Solvent Class	Solvent Name	Chemical Formula	Solubility	Temperature (°C)
Protic Solvents	Water	H ₂ O	Miscible[1][2][3]	20
Methanol	CH ₃ OH	Miscible[3]	Not Specified	
Ethanol	C ₂ H ₅ OH	Miscible[2]	Not Specified	
Aprotic Polar Solvents	Diethyl Ether	(C ₂ H ₅) ₂ O	Miscible[3]	Not Specified
Tetrahydrofuran (THF)	C ₄ H ₈ O	Miscible[2]	Not Specified	
Dimethyl Sulfoxide (DMSO)	(CH ₃) ₂ SO	Miscible[2]	Not Specified	
N,N-Dimethylformamide (DMF)	(CH ₃) ₂ NCH	Soluble	Not Specified	
Acetone	(CH ₃) ₂ CO	Soluble	Not Specified	
Ethyl Acetate	CH ₃ COOC ₂ H ₅	Soluble*	Not Specified	

*Qualitative assessments indicate solubility, but specific quantitative data (g/100g or g/L) for N,N-Dimethylformamide, Acetone, and Ethyl Acetate are not readily available in the cited literature. It is known that **methanesulfonic acid** can form complexes with ethyl acetate and N,N-dimethylformamide.

Table 2: Solubility of Methanesulfonic Acid in Non-Polar and Aromatic Solvents

Solvent Class	Solvent Name	Chemical Formula	Solubility (wt %)	Temperature (°C)
Aliphatic Hydrocarbons	Hexane	C ₆ H ₁₄	0[4]	26-28
Methylcyclopentane	C ₆ H ₁₂	0[4]	26-28	
Paraffins	N/A	Immiscible[1]	Not Specified	
Aromatic Hydrocarbons	Benzene	C ₆ H ₆	1.5[4]	26-28
Toluene	C ₇ H ₈	0.38[4]	26-28	
Halogenated Solvents	o-Chlorotoluene	C ₇ H ₇ Cl	0.23[4]	26-28
Dichloromethane	CH ₂ Cl ₂	Sparingly Soluble	Not Specified	
Chloroform	CHCl ₃	Sparingly Soluble	Not Specified	
Sulfur-containing Solvents	Ethyl Disulfide	C ₄ H ₁₀ S ₂	0.47[4]	26-28

*Qualitative assessments suggest limited solubility, but specific quantitative data are not readily available in the cited literature.

Experimental Protocols for Solubility Determination

Accurate determination of solubility is critical for process development and optimization. The "shake-flask" method is a widely recognized and robust technique for determining the solubility of a substance in a solvent.

Shake-Flask Method for Solubility Determination (Adapted from OECD Guideline 105)

This method is suitable for determining the solubility of liquid substances in organic solvents.

1. Principle:

A surplus of the solute (**methanesulfonic acid**) is equilibrated with the solvent of interest at a constant temperature. The concentration of the solute in the saturated solution is then determined by a suitable analytical method.

2. Materials and Apparatus:

- Thermostatically controlled shaker or water bath capable of maintaining a constant temperature (e.g., 25 °C ± 0.5 °C).
- Glass flasks or vials with airtight stoppers.
- Analytical balance.
- Pipettes and syringes.
- Centrifuge (optional, for phase separation).
- Analytical instrumentation for concentration measurement (e.g., HPLC, GC, or titration apparatus).
- **Methanesulfonic acid** (of known purity).
- Organic solvent (of high purity).

3. Procedure:

- Preparation:
 - Add an excess amount of **methanesulfonic acid** to a flask containing a known volume of the organic solvent. The excess is necessary to ensure that a saturated solution is formed.
 - Seal the flask tightly to prevent solvent evaporation.
- Equilibration:
 - Place the flask in the thermostatically controlled shaker or water bath.

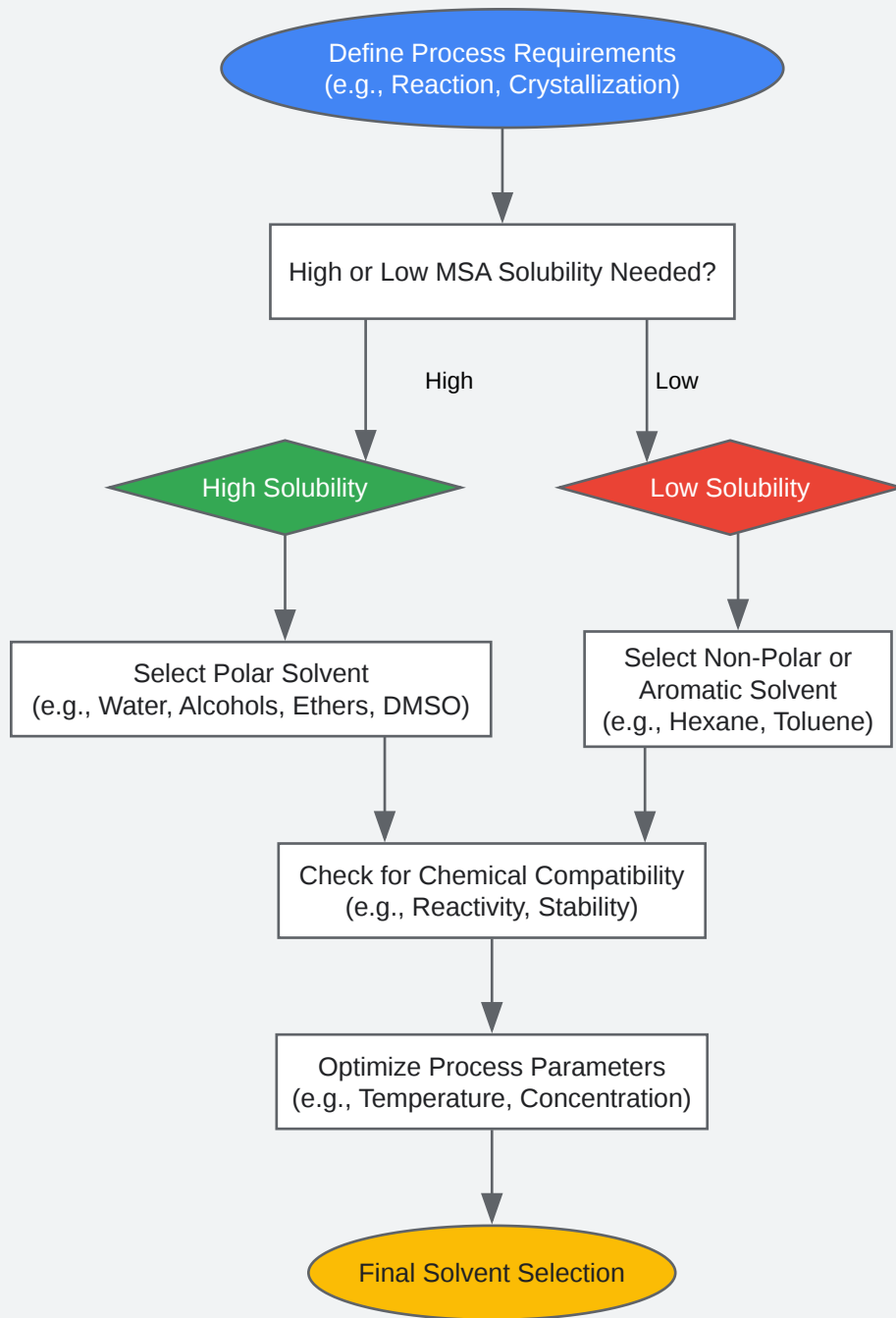
- Agitate the mixture for a sufficient period to reach equilibrium. A preliminary test can determine the necessary equilibration time (typically 24 to 48 hours is recommended to ensure equilibrium is reached).
 - Phase Separation:
 - After equilibration, allow the mixture to stand at the constant temperature to allow for the separation of the undissolved solute.
 - If necessary, centrifugation at the same constant temperature can be used to facilitate the separation of the saturated solution from the excess solute.
 - Sampling and Analysis:
 - Carefully withdraw an aliquot of the clear, saturated supernatant using a pipette or syringe. It is crucial to avoid disturbing the undissolved solute.
 - Determine the concentration of **methanesulfonic acid** in the aliquot using a validated analytical method. Titration with a standardized base is a common and accurate method for acidic solutes.
4. Data Reporting:
- Solubility is typically expressed as mass per volume (e.g., g/L) or mass per mass (e.g., g/100 g of solvent) at the specified temperature.

Visualizations

Solvent Selection Workflow

The following diagram illustrates a logical workflow for selecting an appropriate solvent for a process involving **methanesulfonic acid**, based on its solubility characteristics.

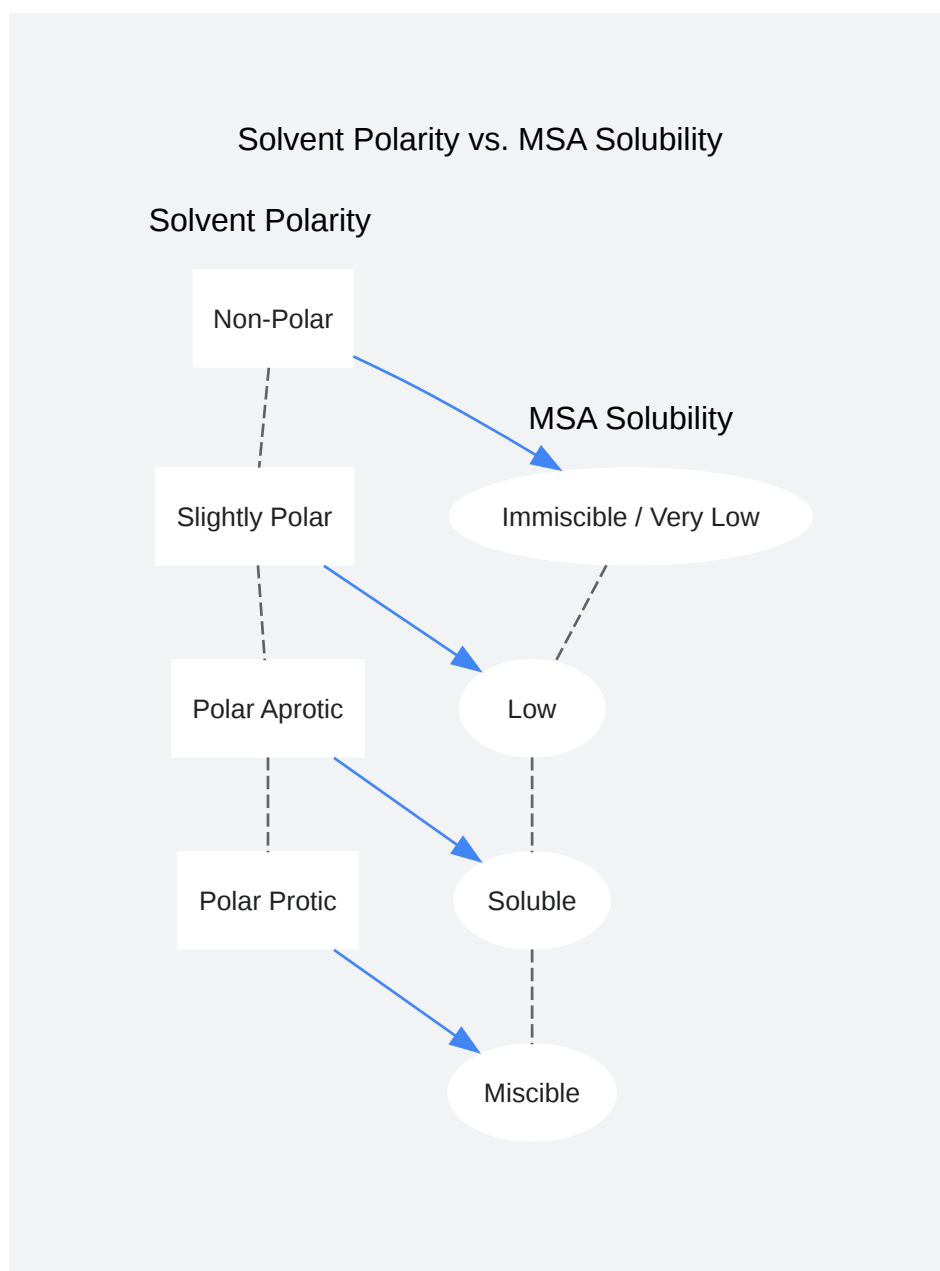
Solvent Selection Workflow for Methanesulfonic Acid Applications

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Caption: A flowchart illustrating the decision-making process for selecting a suitable solvent based on the required solubility of **methanesulfonic acid** for a specific application.

Relationship between Solvent Polarity and MSA Solubility

This diagram illustrates the general relationship between the polarity of a solvent and the solubility of **methanesulfonic acid**.



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Caption: A diagram showing the direct correlation between increasing solvent polarity and the increasing solubility of **methanesulfonic acid**.

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References

- 1. Methanesulfonic acid | 75-75-2 [chemicalbook.com]
- 2. Methanesulfonic acid (MSA) in clean processes and applications: a tutorial review - Green Chemistry (RSC Publishing) DOI:10.1039/D4GC02031F [pubs.rsc.org]
- 3. Methanesulfonic acid - Wikipedia [en.wikipedia.org]
- 4. Methanesulfonic Acid | CH₄O₃S | CID 6395 - PubChem [pubchem.ncbi.nlm.nih.gov]
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